

An In-depth Technical Guide to 4-Ethylbenzoyl Chloride

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Compound of Interest

Compound Name: 4-Ethylbenzoyl chloride

Cat. No.: B099604

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethylbenzoyl chloride** (CAS No. 16331-45-6), a pivotal chemical intermediate in various fields, including pharmaceuticals and agrochemicals. This document details its chemical and physical properties, synthesis protocols, key reactions, and safety and handling procedures to support its effective and safe use in research and development.

Chemical and Physical Properties

4-Ethylbenzoyl chloride is an aromatic acyl chloride characterized by an ethyl group at the para position of the benzoyl chloride moiety.^[1] It typically appears as a colorless to pale yellow liquid with a distinct pungent and irritating odor.^[1] It is a moisture-sensitive compound that readily undergoes hydrolysis.^[1]

Identifiers and General Properties

Property	Value	Reference
CAS Number	16331-45-6	[1][2][3][4]
EC Number	240-404-6	[3][5]
Molecular Formula	C ₉ H ₉ ClO	[1][6]
Linear Formula	C ₂ H ₅ C ₆ H ₄ COCl	[3]
Molecular Weight	168.62 g/mol	[1][3][5][6]
Appearance	Clear, colorless to light yellow liquid	[1][7]
Odor	Pungent, irritating	[1]

Physicochemical Data

Property	Value	Conditions	Reference
Density	1.147 g/mL	at 25 °C	[2][3][7]
Boiling Point	235-236 °C	(lit.)	[2][3]
Refractive Index	n _{20/D} 1.5479	(lit.)	[2][3]
Flash Point	113 °C	closed cup	[8]
Vapor Pressure	0.05 mmHg	at 25 °C	[2]
Solubility	Insoluble in water; Soluble in ethanol, acetone, toluene, chloroform	[1]	

Synthesis and Manufacturing

The primary method for synthesizing **4-Ethylbenzoyl chloride** involves the chlorination of 4-ethylbenzoic acid. This reaction effectively replaces the hydroxyl group of the carboxylic acid with a chlorine atom.[1]

Experimental Protocol: Synthesis from 4-Ethylbenzoic Acid

A common laboratory and industrial synthesis method utilizes thionyl chloride (SOCl_2) as the chlorinating agent.^[1]

Objective: To synthesize **4-Ethylbenzoyl chloride** from 4-ethylbenzoic acid.

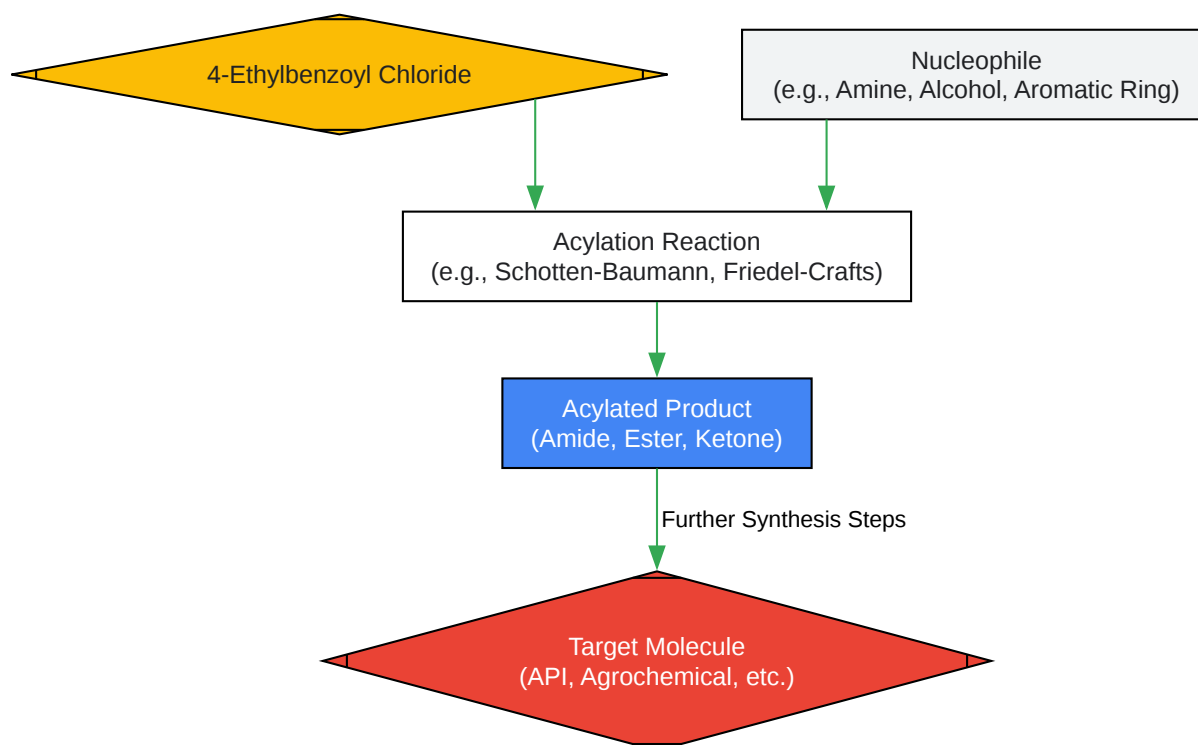
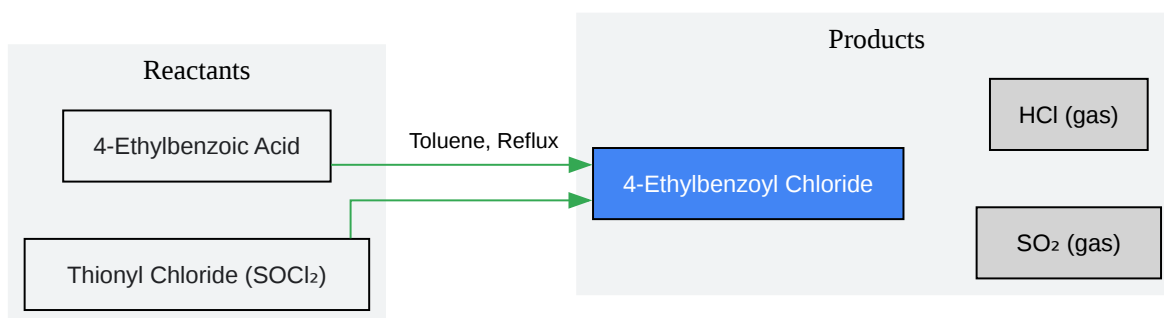
Materials:

- 4-Ethylbenzoic acid
- Thionyl chloride (SOCl_2) or Phosphorus pentachloride (PCl_5)^[1]
- Toluene (or another suitable inert solvent)
- Reaction kettle/flask with a reflux condenser and dropping funnel
- Heating mantle
- Distillation apparatus

Procedure:

- Charge the reaction kettle with toluene and 4-ethylbenzoic acid.^[1]
- Warm the mixture to approximately 60 °C while stirring.^[1]
- Slowly add thionyl chloride dropwise to the reaction mixture.^[1]
- After the addition is complete, increase the temperature and allow the reaction to proceed under reflux for approximately 2 hours.^[1] The reaction evolves hydrogen chloride (HCl) and sulfur dioxide (SO_2) gases, which must be scrubbed.
- After the reaction is complete, cool the mixture.
- Distill off the toluene under reduced pressure.^[1]

- The final product, **4-Ethylbenzoyl chloride**, is then purified by distillation under reduced pressure.^[1]



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